

Technical Monograph: 2-(1-Phenylethylamino)ethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(1-Phenyl-ethylamino)-ethanol

CAS No.: 1331-41-5

Cat. No.: B072967

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Advanced Chiral Auxiliaries & Synthetic Intermediates Executive Summary

2-(1-Phenylethylamino)ethanol (CAS: 1331-41-5 for racemate; specific enantiomers vary) is a secondary amine and amino alcohol derivative of 1-phenylethylamine. It functions primarily as a chiral auxiliary and resolving agent in the synthesis of enantiopure pharmaceuticals. Unlike its structural isomer 2-amino-1-phenylethanol (a norepinephrine analog), this compound is characterized by the attachment of the chiral 1-phenylethyl group directly to the nitrogen atom, imparting unique steric and electronic properties useful for asymmetric induction and diastereomeric salt formation.

Molecular Architecture & Stereochemistry

The molecule consists of an ethanolamine backbone N-substituted with a chiral 1-phenylethyl group (also known as an

-methylbenzyl group).

- IUPAC Name: 2-[(1-Phenylethyl)amino]ethanol

- Common Names: N-(1-Phenylethyl)ethanolamine, N-(1-Methylbenzyl)ethanolamine
- Molecular Formula:
- Molecular Weight: 165.23 g/mol [1]
- Chirality: Possesses a single stereocenter at the benzylic position. It exists as (R)-(+) and (S)-(-) enantiomers, which are commercially available for asymmetric synthesis.

Structural Diagram (DOT)

The following diagram illustrates the connectivity and the key stereocenter responsible for its chiral applications.



Figure 1: Structural Connectivity of 2-(1-Phenylethylamino)ethanol

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Physicochemical Profile

The following properties define the compound's behavior in synthetic environments. Data represents the racemic mixture unless specified.

Property	Value / Description	Note
Physical State	Viscous Liquid	Colorless to pale yellow
Boiling Point	135–140 °C @ 2 mmHg	High boiling point due to H-bonding
Density	~1.02 g/cm ³	Estimated at 25 °C
pKa (Conjugate Acid)	~9.2 – 9.5	Typical for N-alkyl ethanolamines
Solubility	Soluble in alcohols, chloroform, DCM	Moderate water solubility
Refractive Index ()	1.5250	Indicative of aromatic content
Flash Point	> 110 °C	Combustible

Synthetic Pathways

The synthesis of 2-(1-phenylethylamino)ethanol is typically achieved through N-alkylation or ring-opening reactions. The choice of pathway depends on the availability of the chiral starting material (1-phenylethylamine).

Pathway A: Ring Opening of Ethylene Oxide (Industrial)

This is the most direct route, involving the nucleophilic attack of 1-phenylethylamine on ethylene oxide.

Pathway B: N-Alkylation with 2-Chloroethanol

Alternatively, the amine can be alkylated using 2-chloroethanol in the presence of a base to scavenge the HCl byproduct.

Synthetic Workflow Diagram

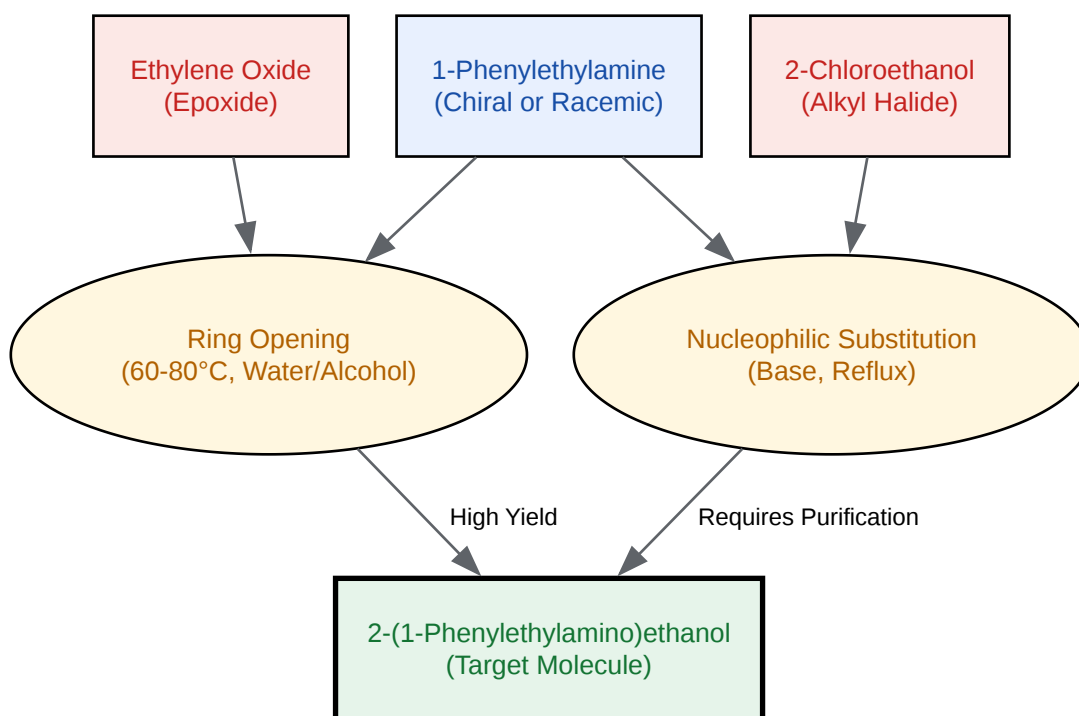


Figure 2: Primary Synthetic Routes

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Reactivity & Mechanistic Insights

Nucleophilicity & Basicity

As a secondary amine, the nitrogen center is nucleophilic and basic. It can react with:

- Carboxylic Acids: To form diastereomeric salts (basis for chiral resolution).
- Acyl Chlorides/Anhydrides: To form amides (N-acylation).
- Aldehydes/Ketones: To form oxazolidines via condensation with the adjacent hydroxyl group.

Oxazolidine Formation (Chiral Auxiliary Mode)

A key application involves condensing the amino-alcohol with a prochiral ketone or aldehyde to form a chiral oxazolidine. This rigid 5-membered ring locks the conformation, allowing for high stereoselectivity in subsequent reactions (e.g., alkylation of the alpha-carbon).

Experimental Protocols

Protocol 1: Synthesis via Ethylene Oxide (General Procedure)

Safety Note: Ethylene oxide is toxic and flammable. Work in a fume hood with appropriate PPE.

- Preparation: Charge a pressure reactor with (S)-1-phenylethylamine (1.0 equiv) and water (0.5 equiv) to catalyze the ring opening.
- Addition: Cool to 0°C. Slowly introduce ethylene oxide (1.1 equiv) while maintaining internal temperature below 10°C.
- Reaction: Seal the reactor and heat to 60–70°C for 4–6 hours. Monitor consumption of amine by TLC or GC.
- Workup: Cool to room temperature. Remove excess ethylene oxide and water under reduced pressure.
- Purification: Distill the residue under high vacuum (approx. 135°C at 2 mmHg) to obtain the pure amino alcohol as a viscous oil.

Protocol 2: Chiral Resolution of Carboxylic Acids

This compound is used to resolve racemic acids (e.g., Ibuprofen, Mandelic acid).

- Salt Formation: Dissolve racemic acid (1.0 equiv) and (S)-2-(1-phenylethylamino)ethanol (0.5–1.0 equiv) in hot ethanol.
- Crystallization: Allow the solution to cool slowly. The less soluble diastereomeric salt precipitates.
- Filtration: Collect the crystals. Recrystallize from ethanol to enhance optical purity (>99% ee).
- Liberation: Treat the salt with dilute HCl to liberate the chiral acid and extract with ether. Basify the aqueous layer to recover the resolving agent.

Safety & Handling (MSDS Summary)

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319). Harmful if swallowed.
- Storage: Hygroscopic. Store under nitrogen in a cool, dry place.
- Incompatibility: Strong oxidizing agents, acid chlorides, acid anhydrides.

References

- PubChem.Compound Summary for CID 1531416: (R)-(+)-N-Ethyl-N-(1-phenylethyl)amine (Related Structure). National Library of Medicine. [\[Link\]](#)
- The Pherobase.Retention Index: 2-(alpha-Methylbenzylamino)-ethanol.[1][\[Link\]](#)
- SpectraBase.NMR Spectrum of 2-(alpha-Methylbenzylamino)ethanol. Wiley Science Solutions. [\[Link\]](#)

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Sources

- 1. The Kovats Retention Index: 2-(alpha-Methylbenzylamino)-ethanol (C₁₀H₁₅NO) [\[pherobase.com\]](http://pherobase.com)
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